

Discovery and natural sources of isatin compounds

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Compound of Interest

Compound Name: 5-Phenylisatin

Cat. No.: B182446

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An In-depth Technical Guide to the Discovery and Natural Sources of Isatin Compounds

Introduction

Isatin (1H-indole-2,3-dione) is a versatile endogenous heterocyclic compound first synthesized in 1840. Possessing a unique structure that includes an indole nucleus with keto and γ -lactam moieties, isatin serves as a valuable precursor in the synthesis of a wide array of pharmacologically active compounds. Its derivatives have demonstrated a broad spectrum of biological activities, including anticancer, antimicrobial, antiviral, and anticonvulsant properties. Beyond its synthetic utility, isatin is a naturally occurring molecule, identified in various plant, animal, and microbial species, and is also found in mammalian tissues and fluids as an endogenous regulator. This technical guide provides a comprehensive overview of the historical discovery of isatin, its diverse natural sources, quantitative data on its prevalence, detailed experimental protocols for its isolation, and its primary biosynthetic pathways.

The Discovery of Isatin

The history of isatin begins not in nature, but in the laboratory. In 1840, Otto Linné Erdman and Auguste Laurent first obtained this orange-red crystalline compound. Their pioneering work involved the oxidation of indigo dye using nitric acid and chromic acids. This discovery established isatin as a derivative of the indole structure and opened the door to over a century of research into its chemistry and biological significance.

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